

# Personal protective equipment for handling Tipifarnib

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tipifarnib*

Cat. No.: *B1682913*

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## Essential Safety and Handling Guide for Tipifarnib

This guide provides critical safety, handling, and disposal protocols for **Tipifarnib**, a potent farnesyltransferase inhibitor investigated for use in oncology research.<sup>[1]</sup> Given its classification as a hazardous substance, adherence to these procedures is paramount to ensure the safety of laboratory personnel and the integrity of research.<sup>[2][3]</sup>

## Hazard Identification

**Tipifarnib** is classified with several hazards that mandate the use of stringent safety controls.<sup>[2]</sup>

Hazard Category	GHS Classification	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[2]

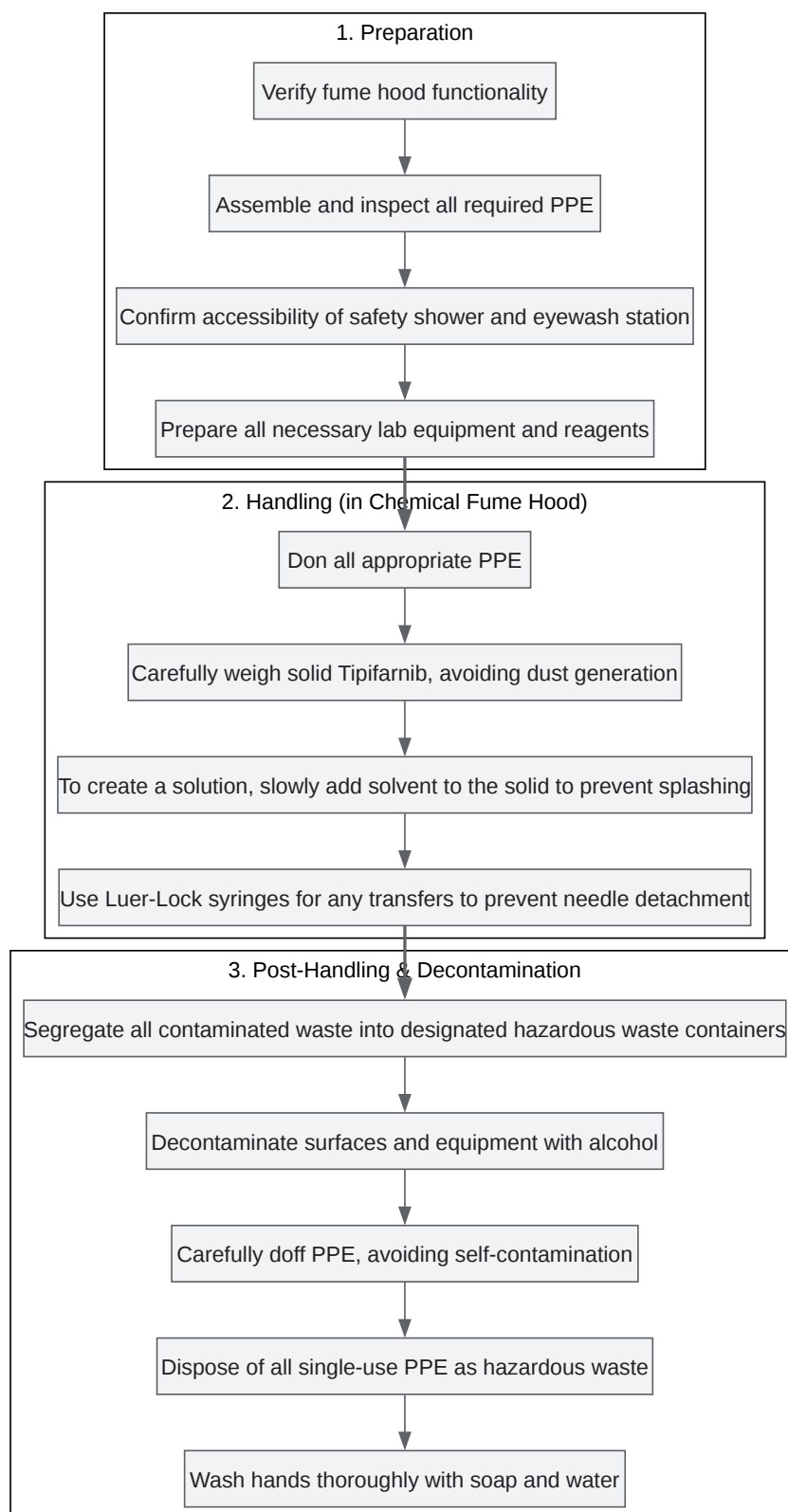
## Personal Protective Equipment (PPE)

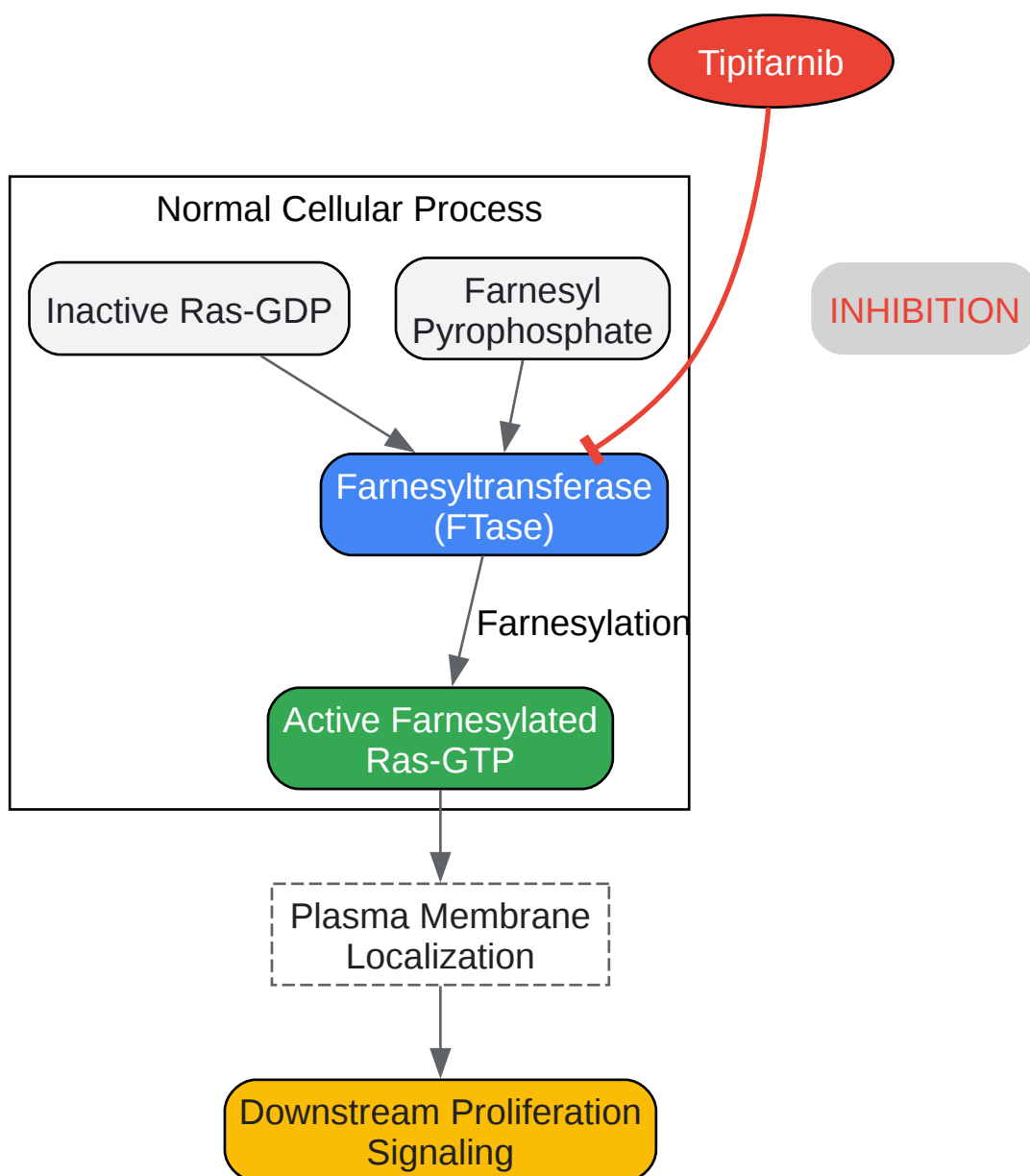
A comprehensive PPE strategy is essential to minimize exposure. The following equipment must be worn at all times when handling **Tipifarnib**, particularly in its solid, powdered form.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-grade, chemical-resistant nitrile gloves.[4][5]	Provides maximum protection against skin contact. The outer glove should be worn over the gown cuff and changed immediately if contaminated.[6]
Body Protection	Disposable, solid-front impervious gown.[4][6]	Protects against splashes and contamination of personal clothing.
Eye Protection	Chemical safety goggles with side-shields.[7] A full-face shield is required if there is a splash hazard.[5][6]	Prevents eye irritation or serious damage from splashes or airborne particles.
Respiratory Protection	NIOSH-approved respirator.[5][7]	Mandatory for procedures that generate dust or aerosols, such as weighing the powdered compound.

## Operational Plan for Safe Handling

A systematic workflow is critical to prevent contamination and accidental exposure. All handling of solid **Tipifarnib** must occur within a certified chemical fume hood.[5][7]





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## References

- 1. Tipifarnib | C<sub>27</sub>H<sub>22</sub>Cl<sub>2</sub>N<sub>4</sub>O | CID 159324 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 3. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 4. [web.uri.edu](https://web.uri.edu) [[web.uri.edu](https://web.uri.edu)]
- 5. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 6. [halyardhealth.com](https://halyardhealth.com) [[halyardhealth.com](https://halyardhealth.com)]
- 7. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
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Email: [info@benchchem.com](mailto:info@benchchem.com)